

Technical Guide: UV Absorption & Photochemistry of Fluorinated Aryl Azides

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Compound of Interest

Compound Name: 4-Azido-2,3,5-trifluorobenzoic acid

CAS No.: 122033-74-3

Cat. No.: B14296105

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Focus Compound: 4-Azido-2,3,5,6-tetrafluorobenzoic Acid (ATFBA) and Analogs

Part 1: Executive Summary

4-Azido-2,3,5,6-tetrafluorobenzoic acid (ATFBA) is a high-efficiency photoaffinity labeling (PAL) moiety used to map protein-ligand interactions. Unlike non-fluorinated aryl azides, which suffer from low cross-linking efficiency due to ring expansion (forming ketenimines), the fluorinated ring stabilizes the reactive nitrene intermediate, favoring C-H and N-H insertion.

Key Spectral Characteristics:

- Absorption Maximum (λ_{max}): ~258 nm (Strong)
- Secondary Band: ~300–310 nm (Weak, "activation window")

- Photolysis Product: Singlet Nitrene (rapidly intersystem crosses to Triplet Nitrene in cryogenic matrices or inserts into bonds in solution).

Part 2: Spectral Characteristics[1][2][3]

UV-Vis Absorption Profile

The absorption spectrum of ATFBA is distinct from non-fluorinated azides due to the electron-withdrawing effect of the four fluorine atoms.

Parameter	Value / Characteristic	Notes
Primary	258 nm	High extinction coefficient (). Primary excitation band.
Secondary Band	~290–310 nm	Lower extinction (). Crucial for "gentle" photoactivation.
Solvent Cutoff	< 210 nm	Measurements should be performed in MeOH, EtOH, or Buffer (avoid Acetone/DMSO for deep UV scans).
Visual Appearance	Colorless to Pale Yellow	Deep yellow/brown coloration indicates photolysis or degradation.

Solvent Effects (Solvatochromism)

The polarity of the solvent induces minor shifts in the due to the stabilization of the excited state.

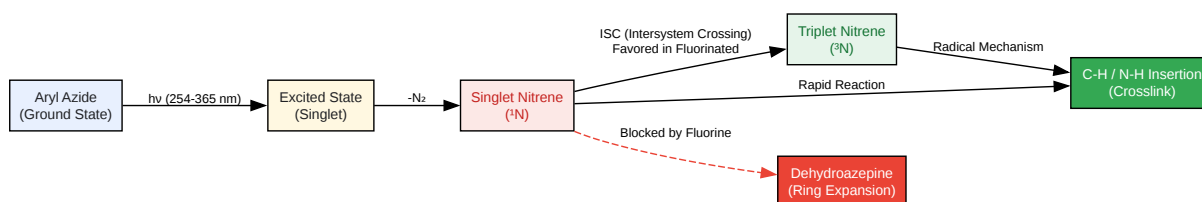
- Non-polar (Cyclohexane):
 - . Structure is fine and vibrational modes are visible.
- Polar Protic (Methanol/Water):

- . Bands broaden due to hydrogen bonding with the carboxyl group.
- Polar Aprotic (DMSO): Bathochromic shift (red-shift) slightly, but DMSO absorbs strongly below 268 nm, masking the primary peak.

Part 3: Photochemical Mechanism

The core utility of ATFBA lies in its activation mechanism. The fluorine atoms play a steric and electronic role in directing the reaction pathway.

Mechanism Diagram



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Caption: Photolysis pathway of Perfluorophenyl Azides. Note that the "Ring Expansion" pathway, which plagues non-fluorinated azides, is suppressed by the Fluorine atoms.

The "Trifluoro" Variant Analysis (Addressing Specific Request)

If you are synthesizing or using **4-azido-2,3,5-trifluorobenzoic acid** (where position 6 is a Hydrogen):

- Spectral Shift: The absorption spectrum will be nearly identical to the tetrafluoro variant ().
- Stability Risk: The presence of a hydrogen atom ortho to the azide group (position 6) introduces a failure mode. The nitrene can abstract this adjacent hydrogen or allow ring

expansion toward the un-fluorinated side.

- Recommendation: Unless specifically required for a structure-activity relationship (SAR) study, use the tetrafluoro variant for maximum cross-linking yield.

Part 4: Experimental Protocol

Protocol: UV-Vis Characterization & Photolysis

Objective: Determine the precise

and monitor photolysis efficiency.

Materials

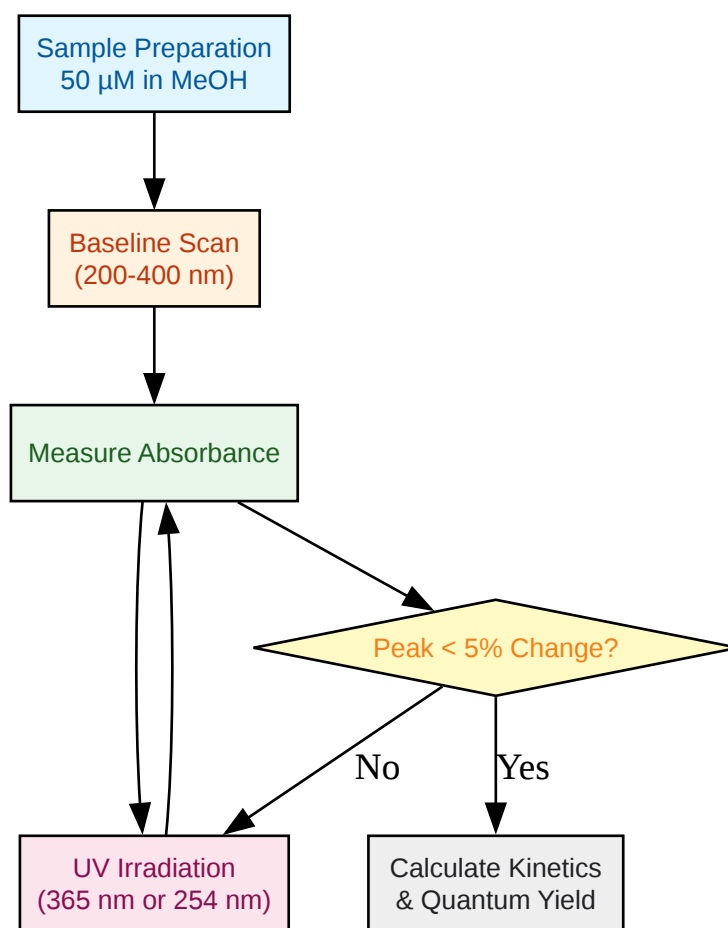
- Compound: ATFBA (Solid or 100 mM DMSO stock).
- Solvent: Methanol (HPLC Grade) or PBS (pH 7.4).
- Equipment: UV-Vis Spectrophotometer (Quartz cuvettes), Handheld UV Lamp (365 nm) or Stratalinker (254 nm).

Workflow

- Baseline Correction:
 - Fill two quartz cuvettes with pure Methanol.
 - Run a baseline scan (200 nm – 400 nm).
- Sample Preparation:
 - Prepare a 50 μ M working solution of ATFBA in Methanol.
 - Calculation: Dilute 1 μ L of 100 mM stock into 2 mL Methanol.
 - Critical: Keep sample in amber tubes or wrapped in foil.
- Initial Measurement ():

- Measure absorbance.^{[1][2][3][4][5]} Ensure AU.
- Record^{[1][6][7][8]}
- Irradiation Kinetics:
 - Place the cuvette under the UV source (distance: 5 cm).
 - Irradiate for intervals: 10s, 30s, 60s, 120s, 5 min.
 - Measure UV spectrum after each interval.^[5]
- Data Analysis:
 - Observation: You will see a decrease in the 258 nm peak and a slight increase/broadening in the 300–350 nm region (formation of azo-dimers or reaction with solvent).
 - Completion: Photolysis is complete when the 258 nm peak stabilizes (stops decreasing).

Experimental Workflow Diagram



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Caption: Step-by-step workflow for characterizing the photolysis kinetics of ATFBA.

Part 5: Applications in Drug Discovery

- Photoaffinity Labeling (PAL): ATFBA is conjugated to a ligand. Upon binding to the target protein, UV light activates the azide, covalently cross-linking the ligand to the protein.
- Target Identification: The covalent complex is digested and analyzed via Mass Spectrometry to identify the binding pocket.
- Toxicity Note: 254 nm light damages proteins (Trp/Tyr oxidation). Use 300–365 nm for activation when working with live cells or sensitive proteins, exploiting the "tail" of the ATFBA absorption.

References

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